

An In-depth Technical Guide to the Physicochemical Properties of 1,1-Diiodoethane

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Compound of Interest

Compound Name: 1,1-Diiodoethane

Cat. No.: B1619546

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling and melting points of **1,1-diiodoethane**, including a summary of reported values and detailed experimental protocols for their determination.

Physical Properties of 1,1-Diiodoethane

1,1-Diiodoethane (CAS No. 594-02-5) is a geminal dihaloalkane.^[1] Its physical properties are crucial for its application in organic synthesis and materials science. A summary of its key physical data is presented below.

Property	Value	Source
Molecular Formula	C ₂ H ₄ I ₂	[1]
Molar Mass	281.86 g/mol	[1]
Boiling Point	154.7 ± 23.0 °C	[1]
223.38 °C (estimate)	[2]	
169.4 °C at 760 mmHg	[3]	
155 °C	[4]	
75-76 °C at 25 mmHg	[2]	
Melting Point	63.01 °C (estimate)	[2][5]
Density	3.0 ± 0.1 g/cm ³	[1]
2.83 g/cm ³	[3]	
Flash Point	63.7 ± 18.1 °C	[1]
72.5 °C	[3]	

Experimental Protocols

While specific experimental determinations for the boiling and melting points of **1,1-diiodoethane** are not readily available in the surveyed literature, standard methodologies for organic compounds are applicable.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a common and effective technique for determining the boiling point of a small quantity of a liquid.

Apparatus:

- Thiele tube
- Thermometer (with appropriate range)

- Capillary tube (sealed at one end)
- Small test tube
- Heating oil (e.g., mineral oil)
- Bunsen burner or heating mantle
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- A small amount (a few milliliters) of **1,1-diiodoethane** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is securely attached to a thermometer.
- The thermometer and test tube assembly is clamped so that the bulb and the lower part of the test tube are immersed in the heating oil within the Thiele tube.
- The side arm of the Thiele tube is gently heated. The shape of the tube allows for convection currents to ensure uniform heating of the oil.
- As the temperature rises, the air trapped in the capillary tube will expand, and a slow stream of bubbles will emerge from the open end of the capillary.
- Upon further heating, the liquid will begin to boil, and a rapid and continuous stream of bubbles will be observed.
- At this point, the heating is discontinued.
- As the apparatus cools, the stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point of the sample.

Determination of Melting Point (Melting Point Apparatus)

A melting point apparatus provides a controlled and accurate method for determining the melting point of a solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- Sample of **1,1-diiodoethane** (solid form)

Procedure:

- A small amount of finely powdered, dry **1,1-diiodoethane** is packed into the sealed end of a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The apparatus is turned on, and the heating rate is adjusted. For an unknown sample, a rapid heating rate can be used to determine an approximate melting range.
- For an accurate determination, the heating rate should be slow (1-2 °C per minute) as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.
- For a pure substance, the melting range should be narrow (typically 0.5-2 °C).

Synthesis of 1,1-Diiodoethane

1,1-Diiodoethane can be synthesized via the reaction of 1,1-dichloroethane with ethyl iodide in the presence of a catalyst. The following diagram illustrates the general workflow for this synthesis and subsequent purification.



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Caption: Synthesis and purification workflow for **1,1-diiodoethane**.

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